

Preparation of RapaLink-1 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: RapaLink-1

Cat. No.: B10772746

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a **RapaLink-1** stock solution in dimethyl sulfoxide (DMSO). **RapaLink-1** is a third-generation, bivalent mTOR inhibitor that combines the features of rapamycin and a second-generation mTOR kinase inhibitor.[1][2] It is a potent tool for studying the PI3K/Akt/mTOR signaling pathway, which is frequently dysregulated in cancer.[1][3] Adherence to proper preparation and storage protocols is crucial for ensuring the compound's stability and the reproducibility of experimental results. This guide consolidates key data and outlines a standardized procedure for laboratory use.

Introduction to RapaLink-1

RapaLink-1 is a novel small molecule designed to overcome resistance to first- and second-generation mTOR inhibitors.[4][5] It achieves this by bivalently engaging the mTOR kinase, combining the high-specificity binding of rapamycin to mTORC1 with the broader inhibition of both mTORC1 and mTORC2 characteristic of second-generation inhibitors.[1][3] Its ability to cross the blood-brain barrier further enhances its potential in preclinical research.[6] Given its

mechanism of action, **RapaLink-1** is a valuable compound for investigating mTOR signaling in various contexts, including cancer biology and neurodegenerative diseases.

Physicochemical Properties and Solubility

Accurate preparation of a **RapaLink-1** stock solution begins with an understanding of its fundamental physicochemical properties. This information is critical for calculating the required mass of the compound to achieve a desired concentration.

Property	Value	References
Molecular Formula	C ₉₁ H ₁₃₈ N ₁₂ O ₂₄	[1][7]
Molecular Weight	~1784.14 g/mol	[1][6]
CAS Number	1887095-82-0	[7][8]
Appearance	White to light yellow solid	[8]
Purity	>96%	[1]
Solubility in DMSO	≥ 100 mg/mL (≥ 56.05 mM) to 178 mg/mL	[1][8]

Note: It is recommended to use newly opened, anhydrous DMSO, as the hygroscopic nature of DMSO can impact the solubility of **RapaLink-1**.^[8] For concentrations at the higher end of the solubility range, sonication and gentle warming may be necessary to ensure complete dissolution.^{[9][10]}

Experimental Protocol: Preparation of a 10 mM RapaLink-1 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution, a commonly used concentration for in vitro experiments.

Materials and Equipment

- **RapaLink-1** lyophilized powder

- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Microcentrifuge tubes
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Sonicator water bath

Procedural Steps

- **Acclimatization:** Before opening, allow the vial of lyophilized **RapaLink-1** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on the compound.
- **Mass Calculation:** To prepare a 10 mM stock solution, the required mass of **RapaLink-1** needs to be calculated. For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 1784.14 \text{ g/mol} = 0.01784 \text{ g}$ or 17.84 mg
 - A practical example from a supplier suggests reconstituting 5 mg of powder in 0.28 mL of DMSO to achieve a 10 mM stock.^{[1][3]}
- **Weighing:** Carefully weigh the calculated amount of **RapaLink-1** powder in a microcentrifuge tube. If the compound is supplied in a pre-weighed amount, this step can be skipped. To minimize waste and handling of the powder, it is often easier to add the solvent directly to the supplier's vial.
- **Dissolution:** Add the calculated volume of anhydrous DMSO to the **RapaLink-1** powder.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. A clear solution should be obtained.

- **Optional Sonication:** If complete dissolution is not readily achieved, sonicate the solution in a water bath for 5-10 minutes. Gentle warming (e.g., to 37°C) can also aid dissolution.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^{[1][3]}
- **Storage:** Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Stock Solution Calculation Quick Guide

The following table provides the required volume of DMSO to add to a specific mass of **RapaLink-1** to achieve various stock solution concentrations.

Mass of RapaLink-1	Desired Concentration	Volume of DMSO to Add
1 mg	1 mM	0.5605 mL
5 mg	1 mM	2.8025 mL
10 mg	1 mM	5.6049 mL
1 mg	5 mM	0.1121 mL
5 mg	5 mM	0.5605 mL
10 mg	5 mM	1.1210 mL
1 mg	10 mM	0.0560 mL
5 mg	10 mM	0.2802 mL
10 mg	10 mM	0.5605 mL

Calculations are based on a molecular weight of 1784.14 g/mol .^[8]

Storage and Stability

Proper storage is critical to maintain the integrity and activity of the **RapaLink-1** stock solution.

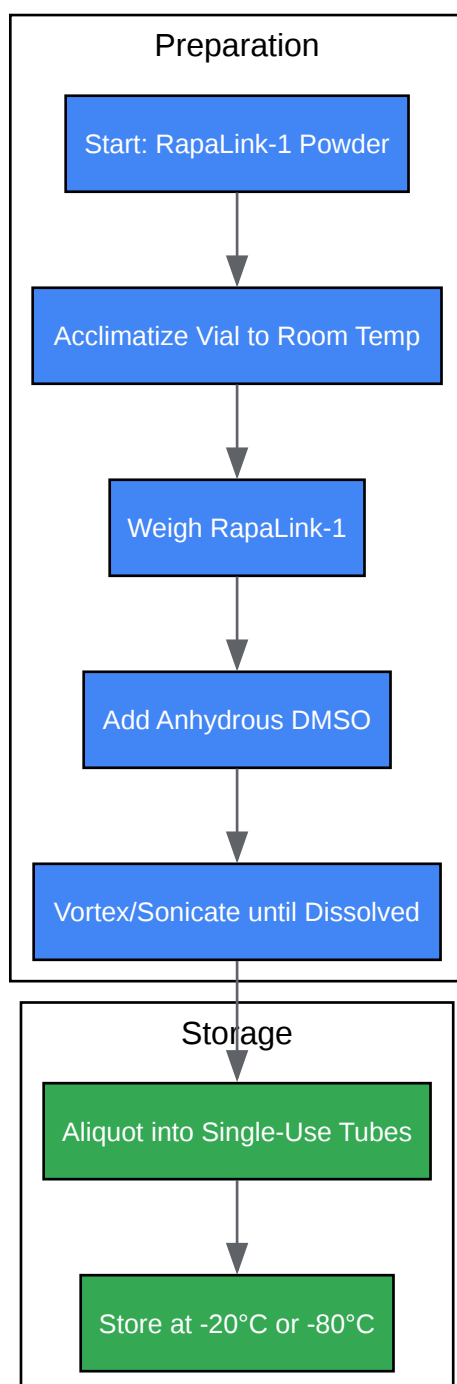
Form	Storage Temperature	Stability	References
Lyophilized Powder	4°C (desiccated)	24 months	[1]
-20°C	≥ 2 years	[5][11]	
Stock Solution in DMSO	-20°C	1 month	[1][8]
-80°C	6 months to 1 year	[8][9][12]	

Important Handling Notes:

- Always aliquot the stock solution to avoid multiple freeze-thaw cycles.[1][3]
- When preparing working solutions for cell-based assays, ensure the final concentration of DMSO is non-toxic to the cells (typically <0.5%).[13]
- For in vivo studies, further dilution in appropriate vehicles like corn oil may be necessary.[8][9]

Visualized Workflows and Pathways

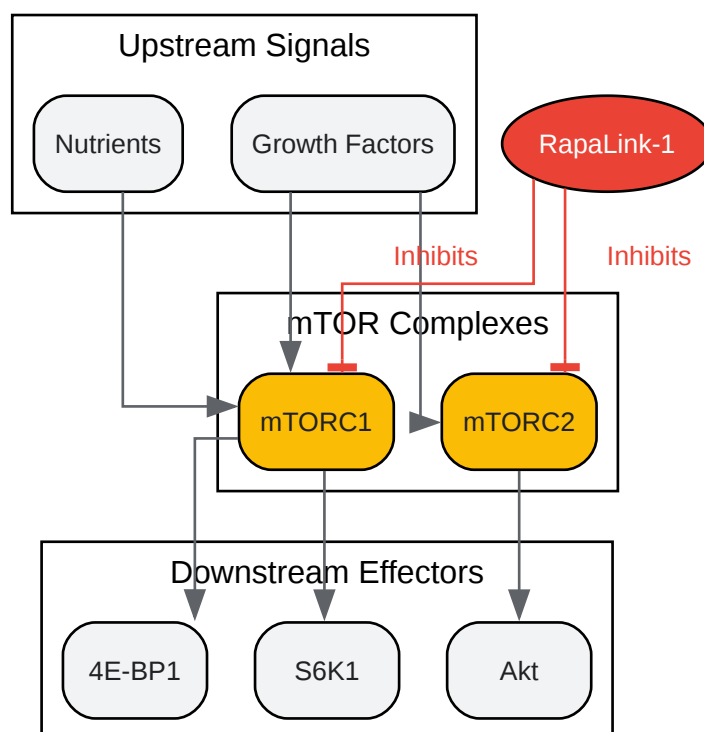
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **RapaLink-1** stock solution.

Simplified mTOR Signaling Pathway and RapaLink-1 Inhibition



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Caption: **RapaLink-1** inhibits both mTORC1 and mTORC2.

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